

An In-depth Technical Guide on Bis(phenoxyethoxy)methane (CAS: 13879-32-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(phenoxyethoxy)methane*

Cat. No.: *B081023*

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Abstract

Bis(phenoxyethoxy)methane, with CAS number 13879-32-8, is a chemical compound with potential applications in materials science and medicinal chemistry. This technical guide provides a comprehensive overview of its known physicochemical properties, synthesis methodologies, and potential, though not yet experimentally confirmed, biological activities. Due to a lack of specific research on this molecule, this paper also explores the plausible biological roles and mechanisms of action by drawing parallels with structurally related phenolic compounds. This includes a discussion of potential anti-inflammatory and antioxidant activities and the associated signaling pathways, namely the NF-κB and MAPK pathways. This document aims to serve as a foundational resource for researchers interested in the further investigation and application of **bis(phenoxyethoxy)methane**.

Chemical and Physical Properties

Bis(phenoxyethoxy)methane is a symmetrical molecule featuring two phenoxyethoxy groups linked by a methylene bridge.^[1] A summary of its key chemical and physical properties is presented in the tables below.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	13879-32-8[1][2][3]
IUPAC Name	2-(2-phenoxyethoxymethoxy)ethoxybenzene[1][2]
Molecular Formula	C ₁₇ H ₂₀ O ₄ [1][2][3]
Molecular Weight	288.34 g/mol [1][2][3]
Canonical SMILES	<chem>C1=CC=C(C=C1)OCCOCOCCOC2=CC=CC=C2</chem> [1][2]
InChI Key	GKJNKWKTBXIQDE-UHFFFAOYSA-N[1]

Table 2: Physicochemical Properties

Property	Value
Appearance	Colorless to pale yellow liquid[1]
Melting Point	18 °C[3]
Boiling Point	195-196 °C at 0.6 Torr[3]
Density (Predicted)	1.106 ± 0.06 g/cm ³ [3]
Flash Point	135.2 °C[3]
XLogP3	3.6[2][3]
Topological Polar Surface Area	36.9 Å ² [2]
Hydrogen Bond Donor Count	0[3]
Hydrogen Bond Acceptor Count	4[3]
Rotatable Bond Count	10[3]
Solubility	Soluble in organic solvents like ethanol and ether; less soluble in water.[1]

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **bis(phenoxyethoxy)methane** are not readily available in the public domain, the general synthetic routes are described as the reaction of 2-phenoxyethanol with a formaldehyde source.^[1] Below is a generalized experimental protocol based on these descriptions.

General Synthesis Protocol: Acid-Catalyzed Acetalization

This protocol describes a one-pot synthesis via the acid-catalyzed condensation of 2-phenoxyethanol with formaldehyde.

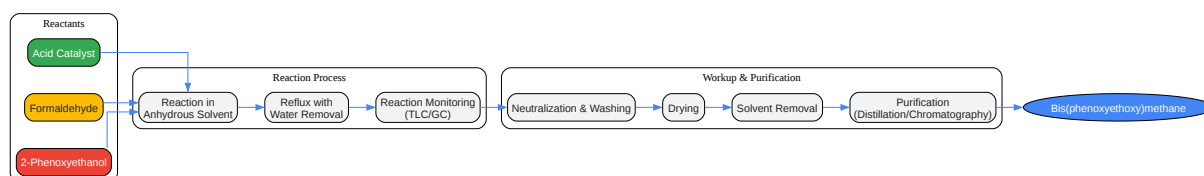
Materials:

- 2-Phenoxyethanol
- Formaldehyde (e.g., as a 37% aqueous solution or paraformaldehyde)
- Anhydrous solvent (e.g., toluene, dichloromethane)
- Acid catalyst (e.g., p-toluenesulfonic acid, sulfuric acid)
- Drying agent (e.g., anhydrous sodium sulfate, magnesium sulfate)
- Saturated sodium bicarbonate solution
- Brine

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add 2-phenoxyethanol (2 equivalents) and the anhydrous solvent.
- Add the acid catalyst (catalytic amount).
- Add formaldehyde (1 equivalent) to the mixture.
- Heat the reaction mixture to reflux and continuously remove the water formed during the reaction using the Dean-Stark apparatus.

- Monitor the reaction progress using a suitable technique such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Wash the organic layer with saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine.
- Dry the organic layer over an anhydrous drying agent.
- Filter off the drying agent and remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation or column chromatography to obtain pure **bis(phenoxyethoxy)methane**.



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Caption: Generalized workflow for the synthesis of **bis(phenoxyethoxy)methane**.

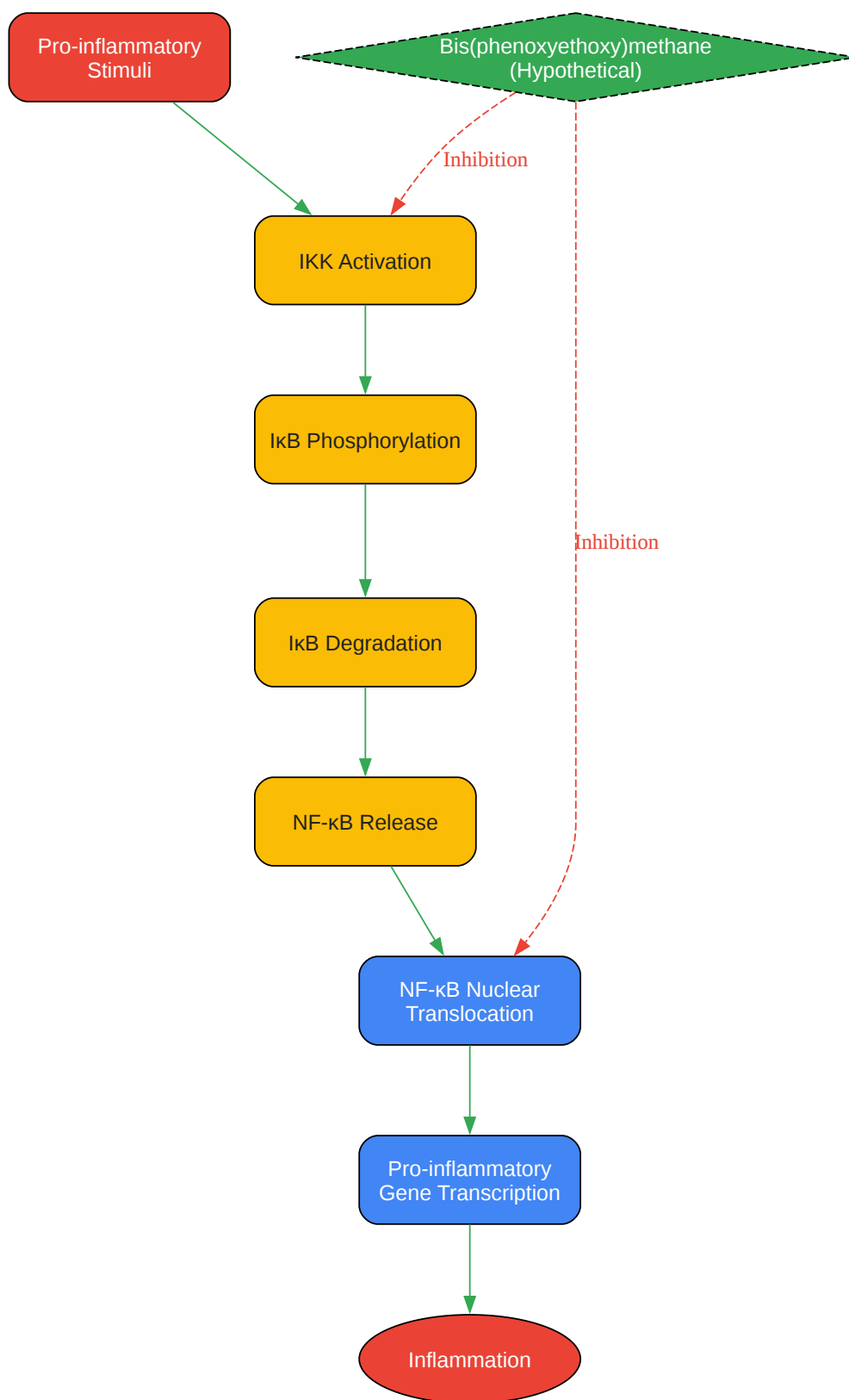
Potential Biological Activities and Signaling Pathways

There is currently a lack of published experimental data quantifying the biological activity of **bis(phenoxyethoxy)methane**. However, its chemical structure, which contains phenoxy groups, suggests that it may exhibit anti-inflammatory and antioxidant properties, as these are common characteristics of phenolic compounds.^[1]

Hypothetical Anti-Inflammatory and Antioxidant Mechanisms

Phenolic compounds are known to exert their biological effects through various mechanisms, including the modulation of key signaling pathways involved in inflammation and oxidative stress, such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways.

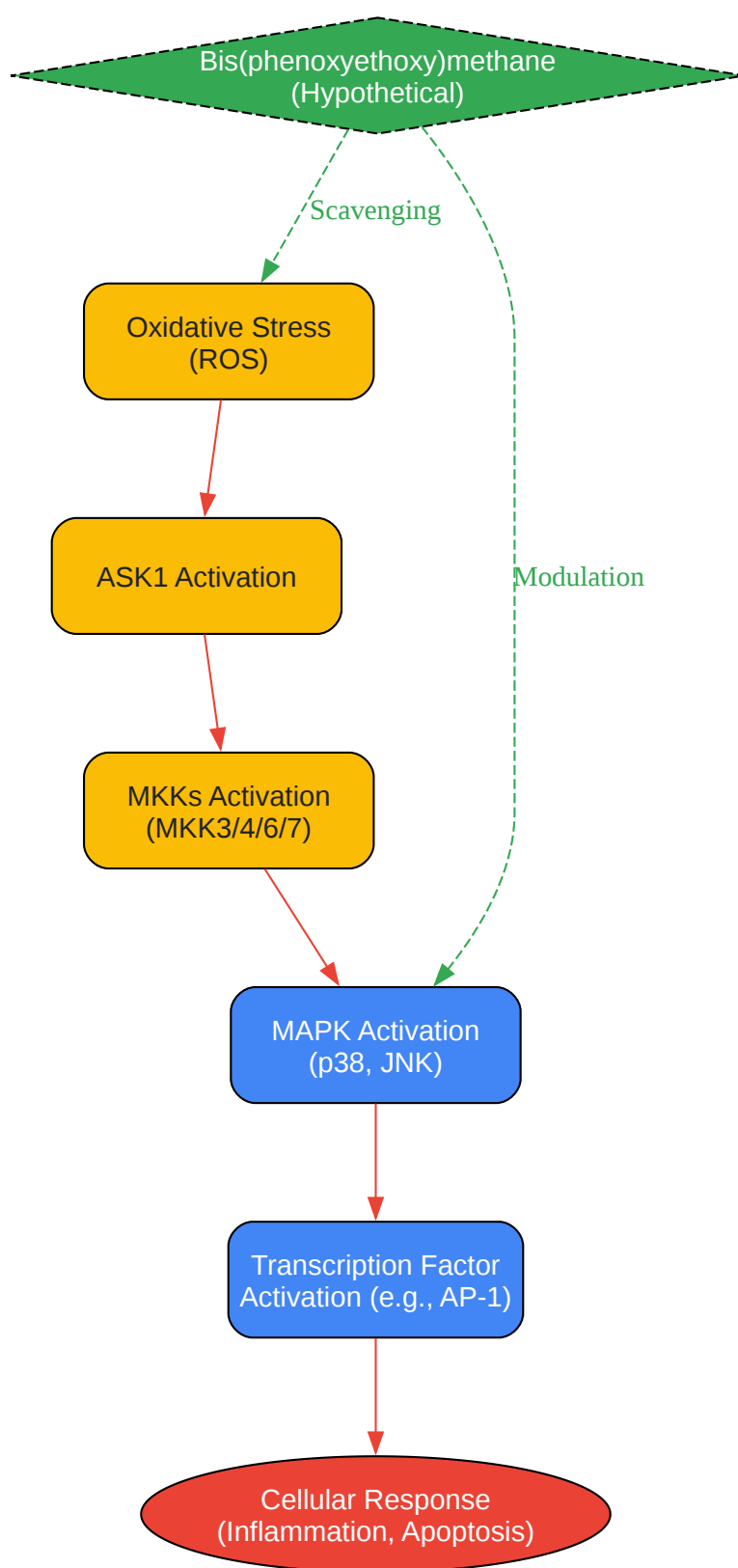
NF-κB Signaling Pathway: The NF-κB pathway is a crucial regulator of the inflammatory response.^{[4][5]} In its inactive state, NF-κB is sequestered in the cytoplasm by inhibitor of κB (IκB) proteins. Pro-inflammatory stimuli can lead to the phosphorylation and subsequent degradation of IκB, allowing NF-κB to translocate to the nucleus and induce the expression of pro-inflammatory genes.^[6] Phenolic compounds have been shown to inhibit this pathway at various points, thereby reducing inflammation.^{[4][5][6]}



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Caption: Hypothetical inhibition of the NF- κ B signaling pathway by **bis(phenoxyethoxy)methane**.

MAPK Signaling Pathway: The MAPK pathway is another critical signaling cascade involved in cellular responses to a variety of stimuli, including oxidative stress.^{[7][8]} This pathway consists of a series of protein kinases that phosphorylate and activate one another, ultimately leading to the activation of transcription factors that regulate gene expression involved in both cell survival and apoptosis.^[9] Antioxidant compounds, including some polyphenols, can modulate the MAPK pathway to protect cells from oxidative damage.^{[7][8]}



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Caption: Hypothetical modulation of the MAPK signaling pathway by **bis(phenoxyethoxy)methane**.

Safety and Handling

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **bis(phenoxyethoxy)methane** is classified as hazardous to the aquatic environment with long-lasting effects (H411).[2] Standard laboratory safety precautions should be observed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. It should be stored in a cool, dry, and well-ventilated area away from incompatible materials.

Conclusion and Future Directions

Bis(phenoxyethoxy)methane is a compound with well-defined chemical and physical properties but remains largely unexplored in terms of its biological activities. Based on its structural similarity to other phenolic compounds, it is plausible that it possesses anti-inflammatory and antioxidant properties. However, this remains to be experimentally validated. Future research should focus on in vitro and in vivo studies to quantify its biological effects and elucidate its precise mechanisms of action. Such studies would be instrumental in determining the potential of **bis(phenoxyethoxy)methane** as a novel therapeutic agent or a functional component in materials science.

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- To cite this document: BenchChem. [An In-depth Technical Guide on Bis(phenoxyethoxy)methane (CAS: 13879-32-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081023#bis-phenoxyethoxy-methane-cas-number-13879-32-8]

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